

Isolicoflavonol & DMSO: Key Information for Assays

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isolicoflavonol

CAS No.: 94805-83-1

Cat. No.: S1527654

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Here is a summary of the fundamental data for working with **Isolicoflavonol** in a laboratory setting.

Property	Details
CAS Number	94805-83-1 [1] [2] [3]
Molecular Formula	C ₂₀ H ₁₈ O ₆ [1] [3] [4]
Molecular Weight	354.35-354.36 g/mol [1] [3] [4]
Solubility in DMSO	100 mg/mL (282.21 mM) [1]
Physical Description	Light yellow to green yellow solid; yellow powder [1] [3]
Purity	≥98% [1] [3] [4]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years. Protect from light. [1]
Storage (Solution)	-80°C for 6 months, -20°C for 1 month [1]

Stock Solution Preparation & In Vivo Formulations

For your experimental workflows, you can prepare stock solutions and *in vivo* formulations as follows.

Stock Solution in DMSO

Isolicoflavanol is highly soluble in DMSO, allowing for concentrated stock solutions [1]. Standard concentrations can be prepared as shown in the table below.

Mass	Concentration	Volume of DMSO
1 mg	10 mM	0.282 mL [1]
5 mg	10 mM	1.411 mL [1]
10 mg	10 mM	2.822 mL [1]
5 mg	5 mM	2.822 mL [3]
10 mg	5 mM	5.644 mL [3]

- **Aliquot and Store:** It is recommended to aliquot the stock solution into tightly sealed vials and store them at -20°C to minimize freeze-thaw cycles and extend solution stability [1] [3].
- **Handling:** After transport, the powder may adhere to the vial's cap. Gently shake the vial to ensure the compound falls to the bottom to avoid loss or contamination [3].

In Vivo Formulation Guidelines

While DMSO is excellent for *in vitro* stock solutions, administering it *in vivo* requires dilution with appropriate vehicles to ensure tolerability [1]. Below are some recommended formulations.

Formulation Purpose	Recommended Composition
Injection (General)	DMSO : Tween 80 : Saline = 10 : 5 : 85 [1]
Injection (Alternative)	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45 [1]

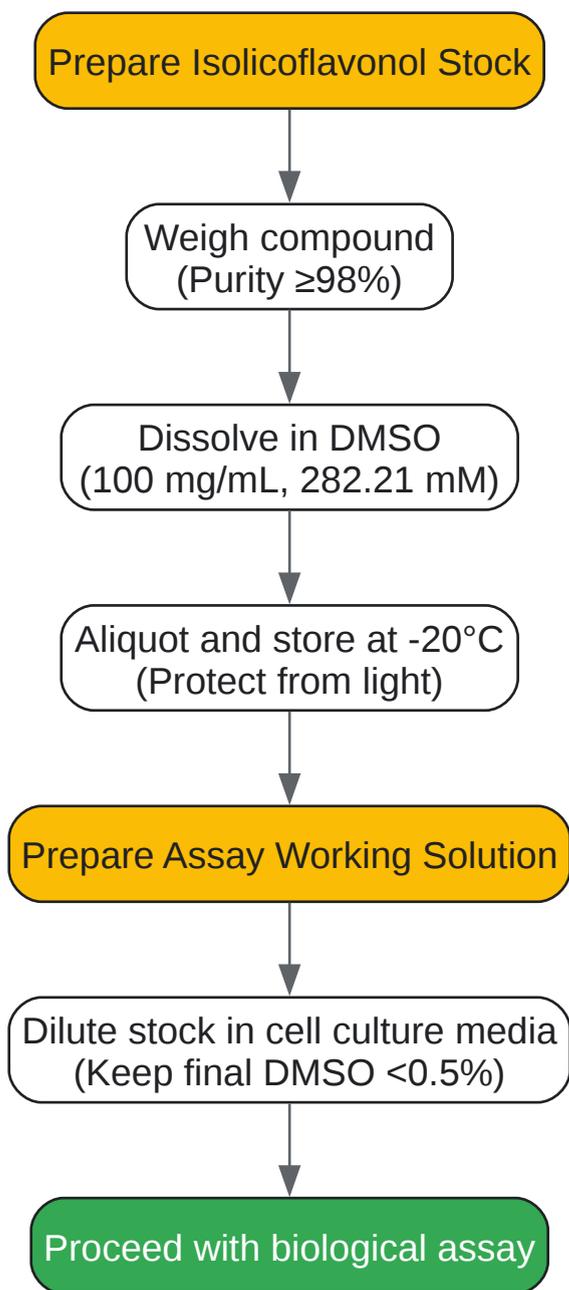
Formulation Purpose	Recommended Composition
Oral Administration	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC-Na) [1]

Experimental Design & Practical Notes

- **DMSO Tolerance in Assays:** When adding DMSO stock solutions to cell-based assays, keep the final DMSO concentration low (typically below 0.1-0.5%) to avoid cytotoxicity. DMSO can affect cell line growth and viability, with high concentrations being inhibitory or toxic [5].
- **Biological Relevance: Isolicoflavonol** is a notable compound for its potent, reversible, and mixed inhibition of **human carboxylesterase 2A (hCES2A)**, with a K_i value of less than $1.0 \mu\text{M}$ [1] [2]. Recent research also highlights its potential as a **skin protectant** against UVB-induced photodamage by reducing ROS production, NLRP3 inflammasome activation, and mitochondrial dysfunction [6].

Workflow for In Vitro Assay

The following diagram outlines a general workflow for setting up an *in vitro* assay using **Isolicoflavonol**.



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